

Spectroscopic and Synthetic Profile of (1-Benzylindazol-3-yl)methanol: A Technical Guide

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Compound of Interest

Compound Name: (1-Benzylindazol-3-yl)methanol

Cat. No.: B158008

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for the compound **(1-Benzylindazol-3-yl)methanol**. The information is curated for professionals in research and development who require detailed analytical and procedural information.

Spectroscopic Data

The following tables summarize the available nuclear magnetic resonance (NMR) data for **(1-Benzylindazol-3-yl)methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR Data

Chemical Shift (δ) ppm

52.2

110.4

119.5

121.7

122.9

127.4

127.6

127.7

128.6

129.6

136.9

140.5

Solvent: DMSO-d₆, Frequency: 300 MHz[[1](#)]

¹H NMR Data

A proton NMR spectrum is available in the patent literature; however, a detailed peak list with assignments and coupling constants is not provided. Visual inspection of the spectrum is recommended for analysis.

Infrared (IR) Spectroscopy and Mass Spectrometry (MS)

As of the latest search, specific experimental Infrared (IR) and Mass Spectrometry (MS) data for **(1-Benzylindazol-3-yl)methanol** are not available in the public domain. Researchers are advised to perform these analyses on synthesized samples to obtain this data.

Experimental Protocols

The synthesis of **(1-Benzylindazol-3-yl)methanol** can be achieved through various routes. A key method involves the reaction of a Grignard reagent with an electrophile, followed by an optional reduction. A detailed protocol is provided below.

Synthesis of **(1-Benzylindazol-3-yl)methanol**

This protocol is adapted from patent literature and describes the synthesis from 1-benzyl-3-bromo-1H-indazole.

Materials:

- 1-benzyl-3-bromo-1H-indazole
- i-Propylmagnesium chloride (i-PrMgCl) in 2-methyltetrahydrofuran (Me-THF)
- Anhydrous Tetrahydrofuran (THF)
- Paraformaldehyde
- Xylene
- Aqueous ammonium chloride solution
- Ethyl acetate
- Brine

Procedure:

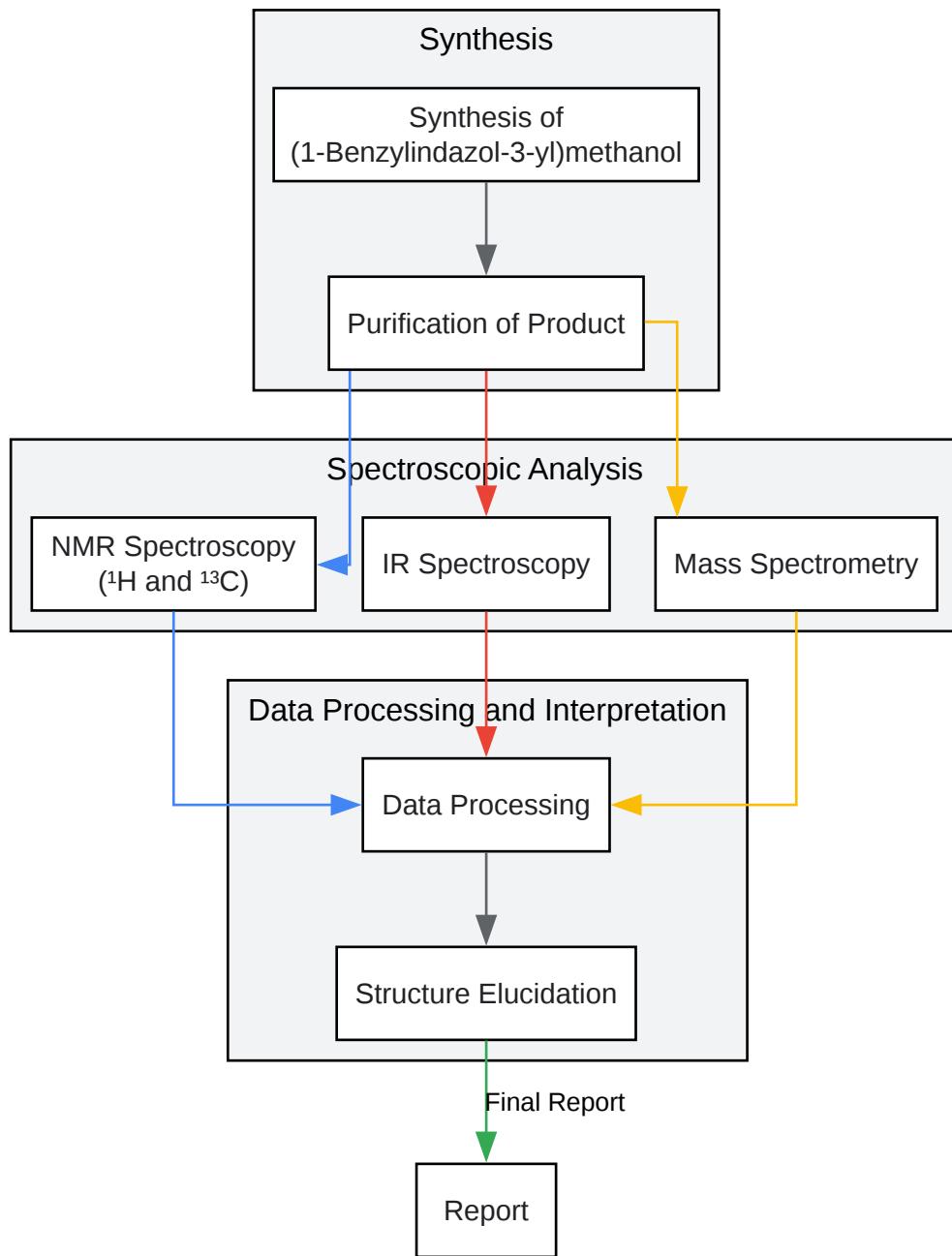
- **Grignard Reagent Formation:** In a thoroughly dried flask under a nitrogen atmosphere, a solution of i-propylmagnesium chloride in 2-methyltetrahydrofuran is prepared.
- **Reaction with Bromide:** The solution is cooled to approximately -10 °C. A solution of 1-benzyl-3-bromo-1H-indazole in anhydrous THF is added dropwise over approximately one hour while maintaining the temperature. The reaction mixture is stirred for at least 6 hours, resulting in a yellow suspension.

- Reaction with Formaldehyde: Gaseous formaldehyde is generated by heating a suspension of paraformaldehyde in xylene to approximately 115 °C. The generated formaldehyde is then passed over the Grignard reagent suspension for approximately two hours at a temperature below 0 °C.
- Work-up: The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride. The mixture is then extracted with ethyl acetate. The combined organic phases are washed with water and then with brine.
- Purification: The organic phase is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude product. Further purification can be achieved by crystallization from a suitable solvent system, such as a mixture of toluene and heptane.

Workflow and Process Visualization

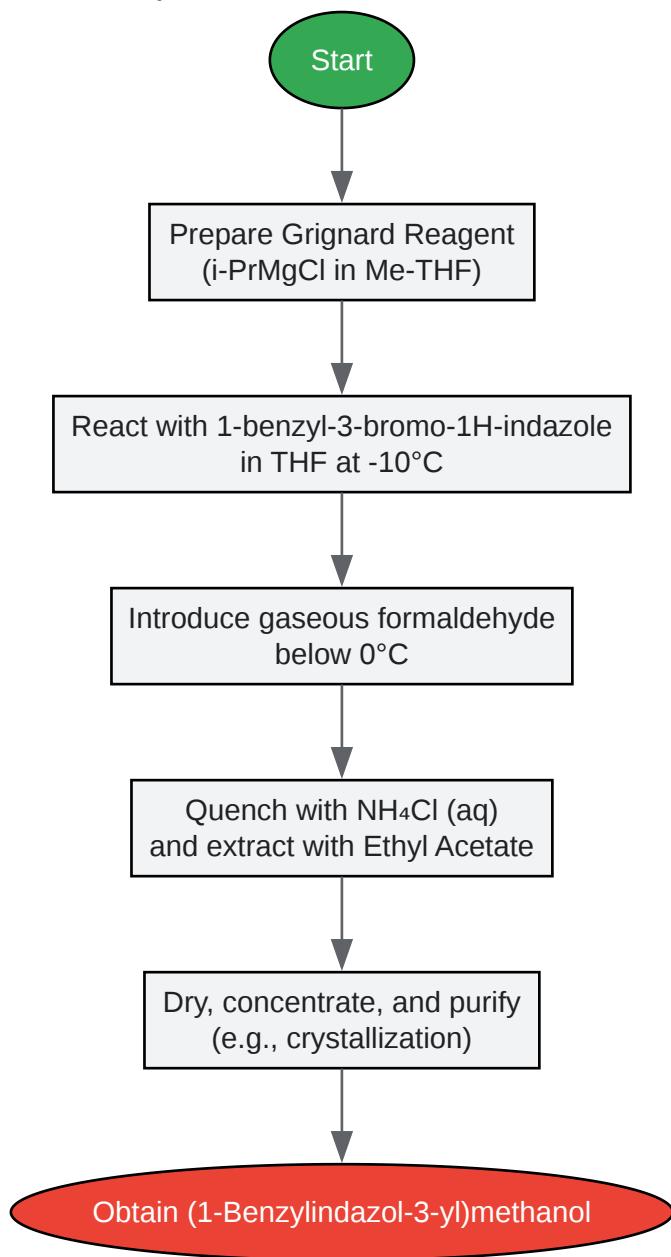
The following diagrams illustrate the general workflow for obtaining and analyzing spectroscopic data for a synthesized compound.

General Workflow for Spectroscopic Analysis

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Caption: General workflow for the synthesis and spectroscopic analysis of a chemical compound.

Synthesis Protocol Flowchart

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Caption: Flowchart of the synthesis protocol for **(1-Benzylindazol-3-yl)methanol**.

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References

- 1. Spectroscopic Characterization and Antimicrobial Studies of Synthesized N-Benzyl-1h-Indole-3-Carboxamide - International Journal of Research and Scientific Innovation (IJRSI) [rsisinternational.org]
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